

TMC647055 Choline Salt: Solubility and Experimental Preparation Protocols

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Compound of Interest

Compound Name: TMC647055 Choline salt

Cat. No.: B1149936

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This document provides detailed application notes and protocols for the handling and preparation of **TMC647055 choline salt** for experimental use. TMC647055 is a potent, non-nucleoside inhibitor of the hepatitis C virus (HCV) NS5B polymerase, an essential enzyme for viral RNA replication.[1][2][3] The choline salt form of TMC647055 offers improved properties for formulation and delivery in research settings.

Physicochemical Properties and Solubility

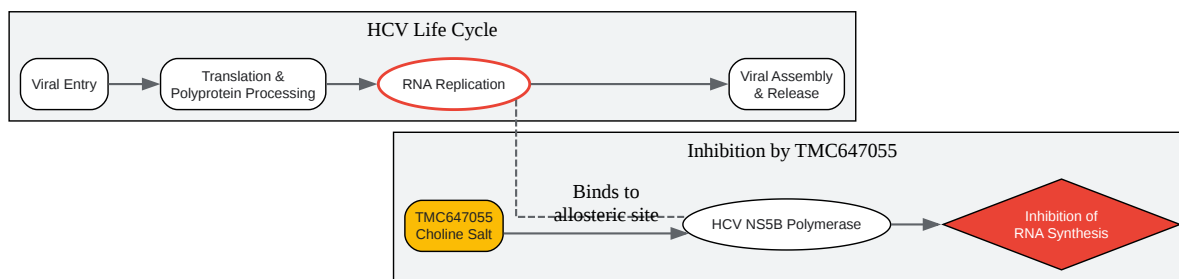
Proper dissolution of **TMC647055 choline salt** is critical for accurate and reproducible experimental results. The solubility of this compound has been characterized in common laboratory solvents.

Solvent	Concentration	Description	Source
Dimethyl Sulfoxide (DMSO)	10 mM	A stock solution can be readily prepared.	[4]
20% SBE-β-CD in Saline	≥ 2.08 mg/mL	A clear solution for in vivo studies.	[4]

Note: For optimal stability, stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[4] Avoid repeated freeze-thaw cycles.

Mechanism of Action: HCV NS5B Polymerase Inhibition

TMC647055 exerts its antiviral activity by targeting the NS5B RNA-dependent RNA polymerase (RdRp) of the hepatitis C virus.[1][2][3] As a non-nucleoside inhibitor, it binds to a specific allosteric site on the enzyme, distinct from the active site where nucleotide incorporation occurs. This binding event induces a conformational change in the enzyme, thereby inhibiting its polymerase activity and halting viral RNA replication.



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Figure 1: Mechanism of action of TMC647055 as an HCV NS5B polymerase inhibitor.

Experimental Protocols

The following protocols provide detailed methodologies for the preparation of **TMC647055 choline salt** for both in vitro and in vivo experiments.

In Vitro Assay Preparation

For cell-based assays, a stock solution in DMSO is typically prepared and then further diluted in culture medium to the desired final concentration.

Materials:

- **TMC647055 choline salt** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated pipettes

Protocol:

- Prepare a 10 mM Stock Solution:
 - Aseptically weigh the required amount of **TMC647055 choline salt** powder.
 - Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration.
 - Vortex thoroughly until the compound is completely dissolved.
- Working Solution Preparation:
 - Serially dilute the 10 mM stock solution with cell culture medium to achieve the desired final concentrations for your experiment.
 - It is recommended to prepare fresh working solutions for each experiment.

In Vivo Formulation Preparation

For animal studies, a formulation using a solubilizing agent such as sulfobutylether- β -cyclodextrin (SBE- β -CD) is often necessary to achieve the desired concentration and bioavailability.

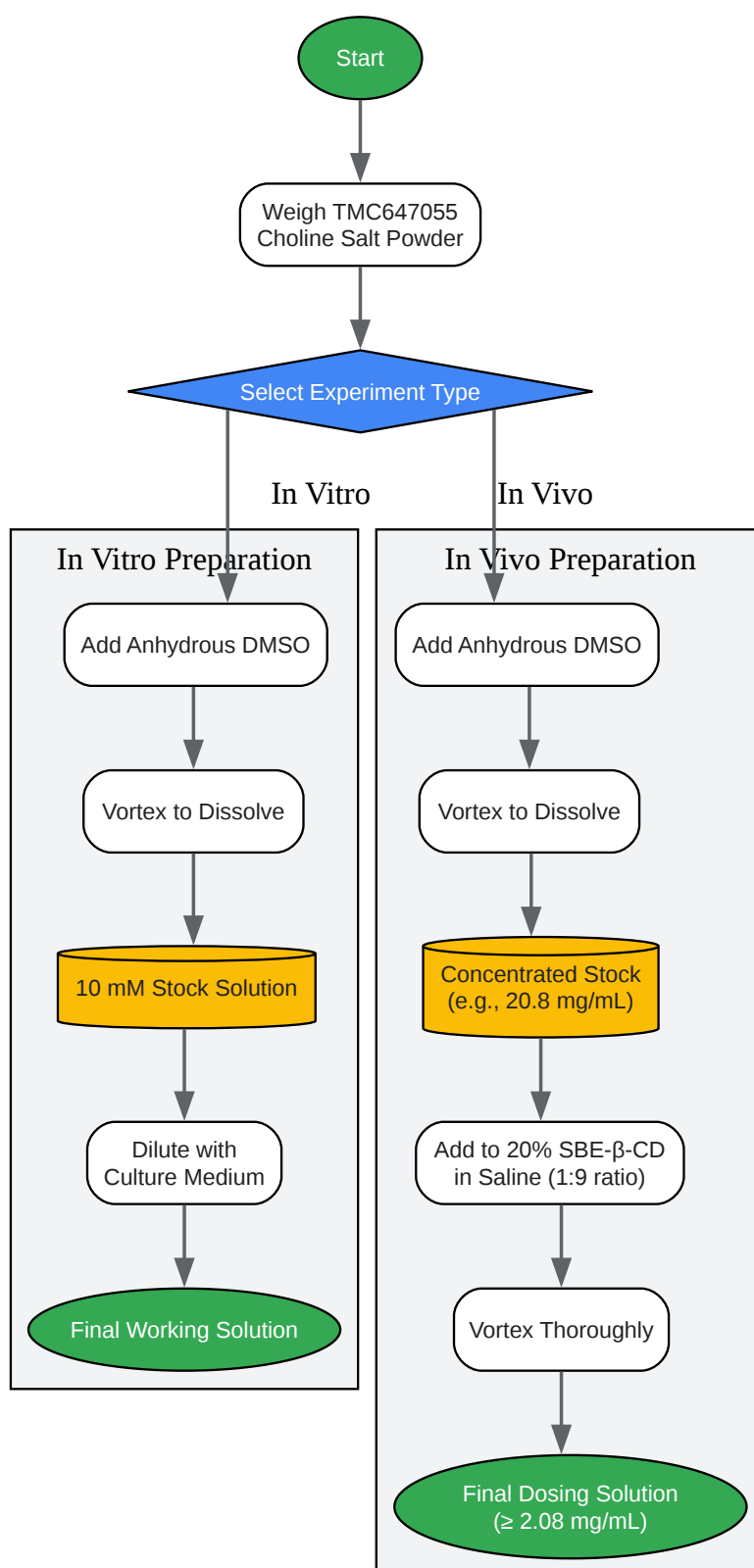
Materials:

- **TMC647055 choline salt**
- Anhydrous Dimethyl Sulfoxide (DMSO)

- 20% (w/v) SBE- β -CD in sterile saline
- Sterile tubes
- Vortex mixer

Protocol:

- Prepare a High-Concentration DMSO Stock:
 - Prepare a concentrated stock solution of **TMC647055 choline salt** in DMSO (e.g., 20.8 mg/mL).[\[4\]](#)
- Formulation:
 - To prepare the final dosing solution, add 100 μ L of the DMSO stock solution to 900 μ L of 20% SBE- β -CD in saline.[\[4\]](#) This will result in a final concentration of ≥ 2.08 mg/mL.[\[4\]](#)
 - Mix the solution thoroughly by vortexing to ensure homogeneity. The resulting solution should be clear.



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Figure 2: Experimental workflow for preparing **TMC647055 choline salt** solutions.

Summary

This application note provides essential information on the solubility and preparation of **TMC647055 choline salt** for preclinical research. Adherence to these protocols will help ensure the consistency and reliability of experimental outcomes. For any further information, it is recommended to consult the relevant product datasheets and scientific literature.

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References

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